

# Phthalic Anhydride (CAS No. 85-44-9): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Phthalic anhydride*

Cat. No.: *B7721444*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a technical overview of **Phthalic Anhydride** (CAS No. 85-44-9), a versatile chemical intermediate with significant applications across various industries, including pharmaceuticals. This document details its physicochemical and chemical properties, industrial synthesis, key reactions with experimental protocols, and essential safety information.

## Core Physicochemical Properties

**Phthalic anhydride** is a white crystalline solid with a characteristic acrid odor.<sup>[1][2][3]</sup> It is the anhydride of phthalic acid and is a crucial raw material in the production of plasticizers, resins, and dyes.<sup>[4][5]</sup>

Property	Value	References
Molecular Formula	C <sub>8</sub> H <sub>4</sub> O <sub>3</sub>	[1][2][6]
Molar Mass	148.1 g/mol	[1]
Appearance	White flakes or lustrous needles	[1][7][8]
Melting Point	131.6 °C (268.9 °F; 404.8 K)	[1]
Boiling Point	295 °C (563 °F; 568 K) (sublimes)	[1]
Density	1.53 g/cm <sup>3</sup> (solid); 1.20 g/mL (molten)	[1][9]
Solubility in water	0.62 g/100g (20-25 °C); 19.0 g/100g (100 °C); reacts slowly	[1]
Vapor Pressure	0.0015 mmHg (20 °C)	[1]
Flash Point	152 °C (306 °F)	[2]
Autoignition Temperature	580 °C (1076 °F)	[10]

## Chemical Properties and Reactivity

**Phthalic anhydride**'s reactivity is centered around its anhydride functional group, making it susceptible to nucleophilic attack. Key reactions include hydrolysis, alcoholysis, and ammonolysis.[2][6][9]

- Hydrolysis: It reacts with hot water to form ortho-phthalic acid.[1] This reaction is generally not reversible, though phthalic acid can be dehydrated back to the anhydride at temperatures above 180 °C.[1]
- Alcoholysis (Esterification): **Phthalic anhydride** reacts with alcohols to form phthalate esters, which are widely used as plasticizers.[1][4] The reaction proceeds in two steps, first forming a monoester and then, with the removal of water, a diester.[1]

- Ammonolysis: Reaction with ammonia yields phthalimide, a crucial intermediate in the synthesis of primary amines via the Gabriel synthesis.[1][9]
- Friedel-Crafts Acylation: It can react with aromatic hydrocarbons to produce anthraquinone derivatives, which are precursors to various dyes.[2]

**Phthalic anhydride** is incompatible with strong oxidizing agents, strong bases, and water, with which it can react exothermically.[6][7]

## Industrial Synthesis

The primary industrial method for producing **phthalic anhydride** is the catalytic vapor-phase oxidation of either o-xylene or naphthalene.[9][11] The o-xylene route is now more common due to its higher atom economy.[11]

Figure 1: Industrial production routes for **Phthalic Anhydride**.

The reaction using o-xylene is typically carried out at 320–400 °C using a vanadium pentoxide ( $V_2O_5$ ) catalyst.[1][11] The product is then recovered and purified by distillation using a series of switch condensers.[1]

## Experimental Protocols

### Synthesis of Diethyl Phthalate (Plasticizer)

This protocol describes the esterification of **phthalic anhydride** with ethanol to produce diethyl phthalate.

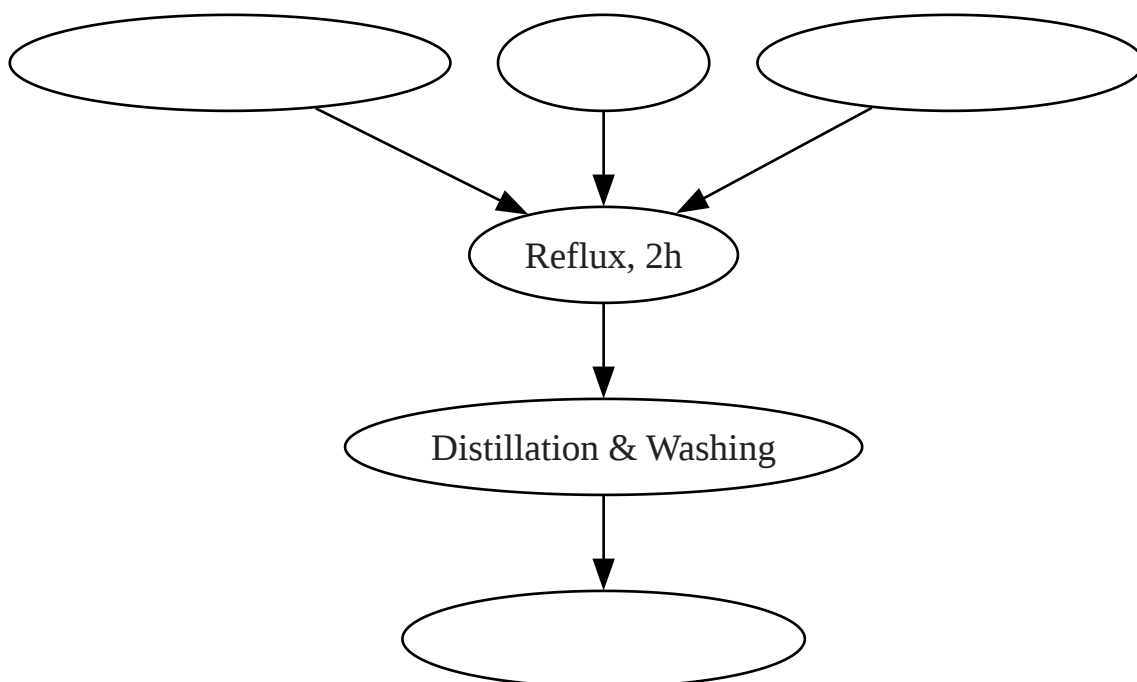
Materials:

- **Phthalic anhydride** (16.25 g)
- Ethanol (150 mL)
- Concentrated sulfuric acid (6 mL)
- 3A Molecular sieves (15 g)
- Sodium bicarbonate solution

- Anhydrous magnesium sulfate

Procedure:

- Combine **phthalic anhydride** and ethanol in a 250 mL round-bottom flask.[8]
- Carefully add concentrated sulfuric acid to the mixture.[8]
- Set up a Soxhlet extractor packed with 3A molecular sieves above the flask and fit it with a condenser.[8]
- Heat the mixture to reflux for 2 hours.[8]
- After cooling, remove the excess ethanol via simple distillation.[8]
- Wash the remaining residue with water, followed by sodium bicarbonate solution until effervescence ceases, and then with water again.[8]
- Separate the organic layer and dry it with anhydrous magnesium sulfate.[8]
- Filter to remove the drying agent to obtain crude diethyl phthalate.[8]



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Figure 2: Workflow for the synthesis of Diethyl Phthalate.

## Synthesis of Phthalimide

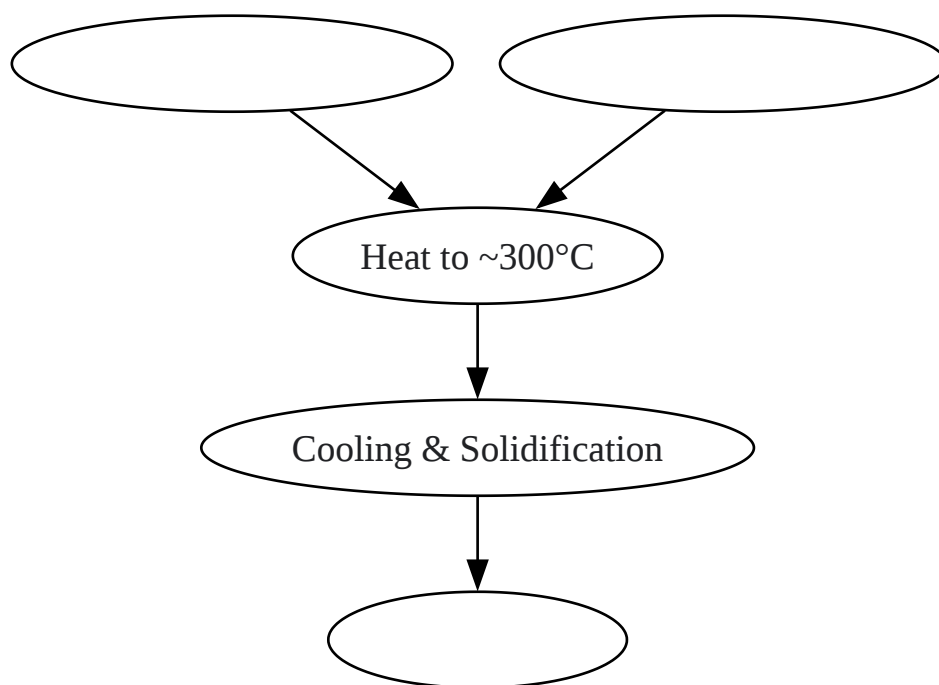
This protocol details the preparation of phthalimide from **phthalic anhydride** and aqueous ammonia.

Materials:

- **Phthalic anhydride** (500 g)
- 28% Aqueous ammonia (400 g, 444 cc)

Procedure:

- In a 5-liter round-bottomed Pyrex flask, mix **phthalic anhydride** and 28% aqueous ammonia.[\[1\]](#)
- Fit the flask with an air condenser.
- Slowly heat the flask with a free flame until the mixture is in a state of quiet fusion at approximately 300 °C.[\[1\]](#) It is advisable to occasionally shake the flask during heating.
- Pour the hot reaction mixture into a crock and cover it to prevent sublimation.[\[1\]](#)
- Allow the mixture to cool. The resulting solid is practically pure phthalimide.[\[1\]](#) The yield is typically 95-97%.[\[1\]](#)



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Figure 3: Workflow for the synthesis of Phthalimide.

## Synthesis of Phenolphthalein (Indicator)

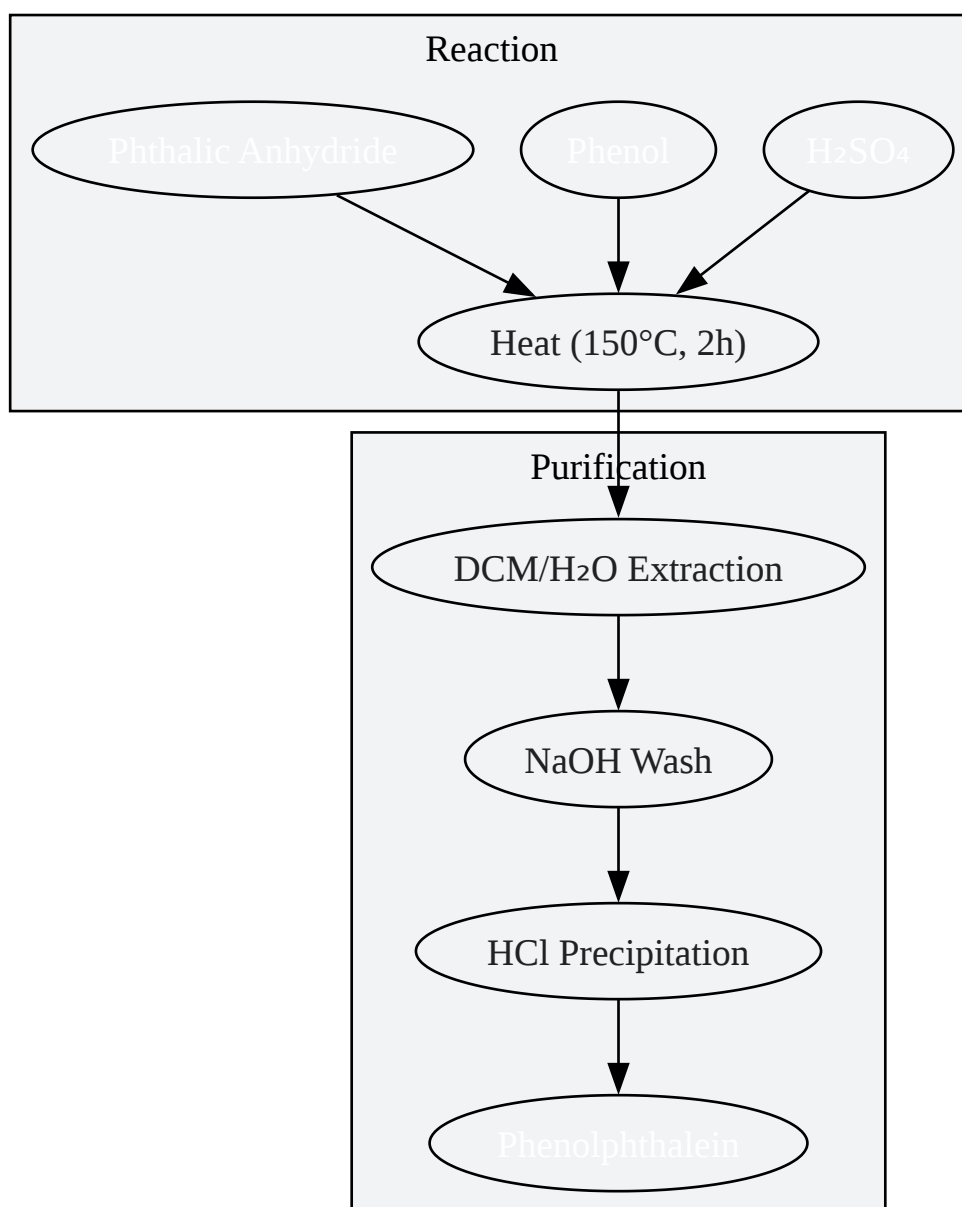
This protocol describes the synthesis of the pH indicator phenolphthalein.

Materials:

- **Phthalic anhydride** (1.5 g)
- Phenol (2 g)
- Concentrated sulfuric acid (a few drops)
- Dichloromethane (DCM)
- 2 M Sodium hydroxide solution
- 2 M Hydrochloric acid solution

Procedure:

- Add phenol and **phthalic anhydride** to a 25 mL round-bottom flask.[\[7\]](#)
- Add a few drops of concentrated sulfuric acid.[\[7\]](#)
- Heat the mixture to 150 °C for 2 hours.[\[7\]](#)
- After cooling, add distilled water and dichloromethane to the flask.[\[7\]](#)
- Transfer the mixture to a separatory funnel and extract the organic layer.
- Wash the organic layer with a 2 M sodium hydroxide solution. The aqueous layer will turn a characteristic purple color.[\[7\]](#)
- Separate the aqueous layer and pour it into a 2 M hydrochloric acid solution to precipitate the phenolphthalein.[\[7\]](#)
- Filter and dry the precipitate.[\[7\]](#)



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Figure 4: Logical workflow for Phenolphthalein synthesis.

## Major Applications

**Phthalic anhydride** is a cornerstone chemical with a wide range of applications:

- **Plasticizers:** Its primary use is in the production of phthalate esters, which act as plasticizers to increase the flexibility and durability of polymers, particularly polyvinyl chloride (PVC).<sup>[4][5]</sup>



[12]

- **Resins:** It is a key component in the manufacture of unsaturated polyester resins (UPR) and alkyd resins. UPRs are used in fiberglass-reinforced plastics, while alkyd resins are used in paints and coatings.[4][5][13][14]
- **Dyes and Pigments:** **Phthalic anhydride** is a precursor for various dyes, including anthraquinone dyes like quinizarin and phthalein dyes like phenolphthalein. It is also used to produce phthalocyanine pigments.[5][12][13]
- **Pharmaceuticals:** It serves as an intermediate in the synthesis of certain pharmaceutical compounds.[5][12] For example, phthalimide derived from **phthalic anhydride** is used in the Gabriel synthesis of amines.[9]
- **Other Uses:** Other applications include the production of insect repellents, fire retardants, and as a rubber scorch inhibitor.[4][13]

## Safety and Toxicology

**Phthalic anhydride** is classified as a hazardous substance and requires careful handling.

### Hazard Summary:

- **Acute Effects:** It is irritating to the eyes, skin, and respiratory tract.[15][16] Contact with wet skin can cause burns, as it hydrolyzes to form phthalic acid.[15]
- **Chronic Effects:** Long-term exposure can lead to conjunctivitis, rhinitis, bronchitis, and skin sensitization.[15] It may also cause asthma-like allergies.[16]
- **Flammability:** It is a combustible solid, and finely dispersed particles can form explosive mixtures in the air.[16]

### Handling and Personal Protective Equipment (PPE):

- Use in a well-ventilated area or with local exhaust ventilation.
- Wear protective gloves, safety goggles, and protective clothing.[10][16]

- In case of fire, use water spray, foam, dry powder, or carbon dioxide.[16]
- Store in a dry, well-closed container, separated from incompatible materials such as strong oxidants, acids, and bases.[16]

For detailed toxicological data and exposure limits, refer to relevant safety data sheets and regulatory bodies. The Occupational Safety and Health Administration (OSHA) has set a permissible exposure limit (PEL) for **phthalic anhydride**.

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